

understanding the biotite mineral group

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Compound of Interest

Compound Name: **BLACK MICA (biotite)**

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An In-depth Technical Guide to the Biotite Mineral Group

Introduction

Biotite is a common rock-forming mineral belonging to the mica group of phyllosilicates.^{[1][2]} It is not a single mineral species but rather a mineral group, representing a solid-solution series between iron-rich annite and magnesium-rich phlogopite.^[1] The term "biotite" is still widely used in the field to describe dark micas that have not been analyzed for their precise composition.^[1] This guide provides a comprehensive overview of the biotite mineral group, including its crystallography, chemical composition, physical and optical properties, geological significance, and common alteration processes. It also details standard experimental protocols for its characterization.

Crystallography and Chemical Composition

Biotite crystallizes in the monoclinic system and is characterized by a sheet-like structure.^{[1][3]} Its structure consists of two tetrahedral sheets sandwiching an octahedral sheet, weakly bonded together by potassium ions.^[1] This atomic arrangement is responsible for its perfect basal cleavage.^[1]

The generalized chemical formula for the biotite group is $K(Mg,Fe)_3AlSi_3O_{10}(F,OH)_2$.^{[1][4]} The ratio of magnesium to iron is variable, defining the end members of the series. More aluminous members of the group include siderophyllite and eastonite.^[1]

Data Presentation: Properties of Biotite

The following tables summarize the key quantitative properties of the biotite mineral group.

Table 1: Physical Properties of Biotite

Property	Value	References
Mohs Hardness	2.5 - 3.0	[1] [4]
Specific Gravity	2.7 - 3.4	[1] [4]
Cleavage	Perfect on {001}	[1] [4]
Fracture	Micaceous	[1]
Tenacity	Brittle to flexible, elastic	[1]
Luster	Vitreous to pearly	[1]
Streak	White to gray	[1] [4]

Table 2: Optical Properties of Biotite

Property	Value	References
Optic Sign	Biaxial (-)	[1]
Refractive Index (n α)	1.565 - 1.625	[1]
Refractive Index (n β)	1.605 - 1.675	[1]
Refractive Index (n γ)	1.605 - 1.675	[1]
Birefringence (δ)	0.03 - 0.07	[1]
2V Angle	0 - 25°	
Pleochroism	Strong; typically brown, brownish green, or reddish brown	[1]
Extinction	Parallel to cleavage; "bird's eye" extinction is common	

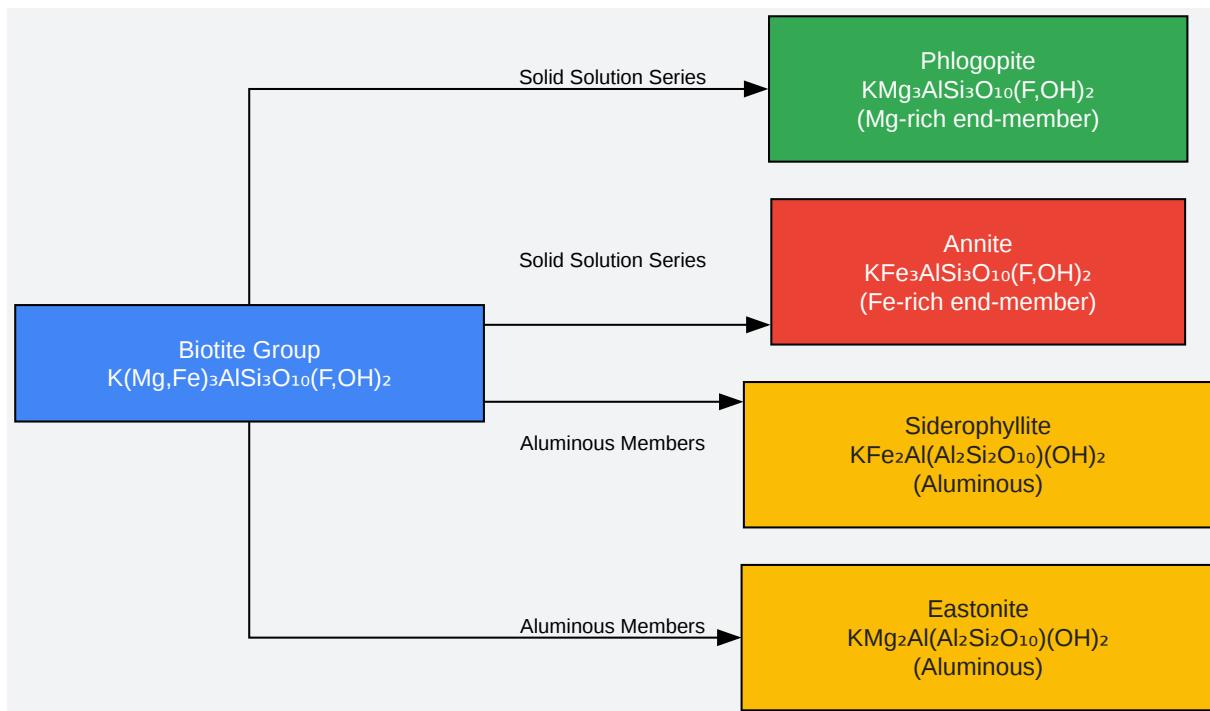
Geological Occurrence

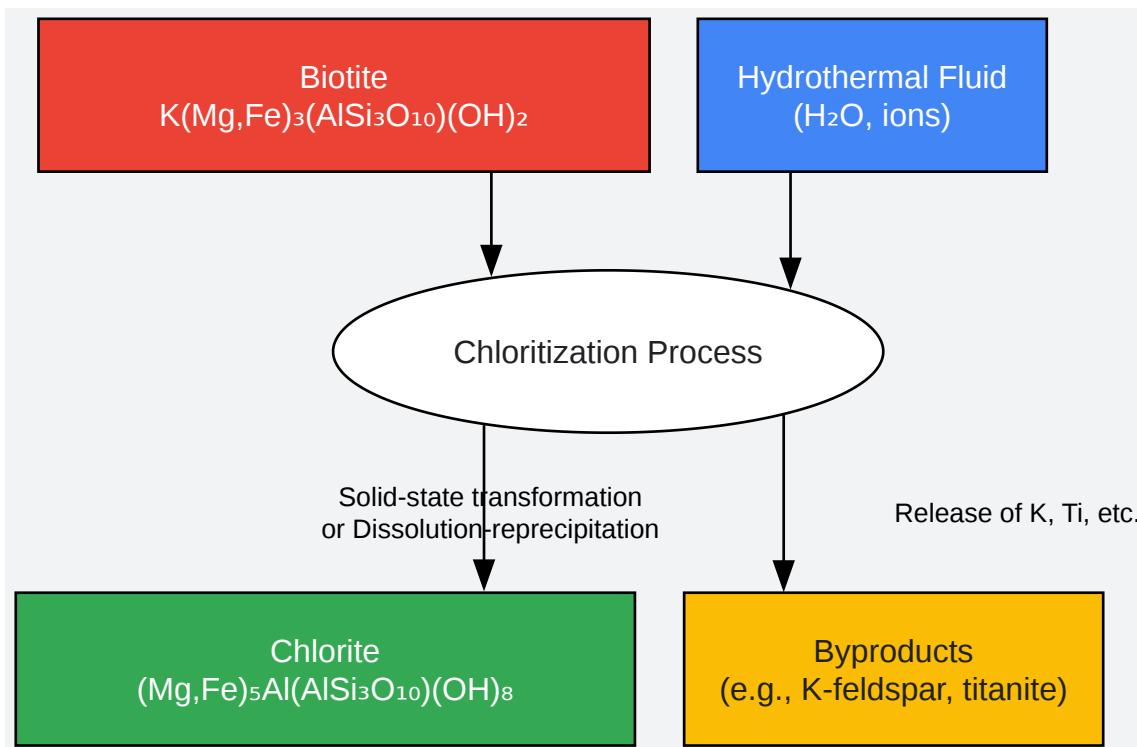
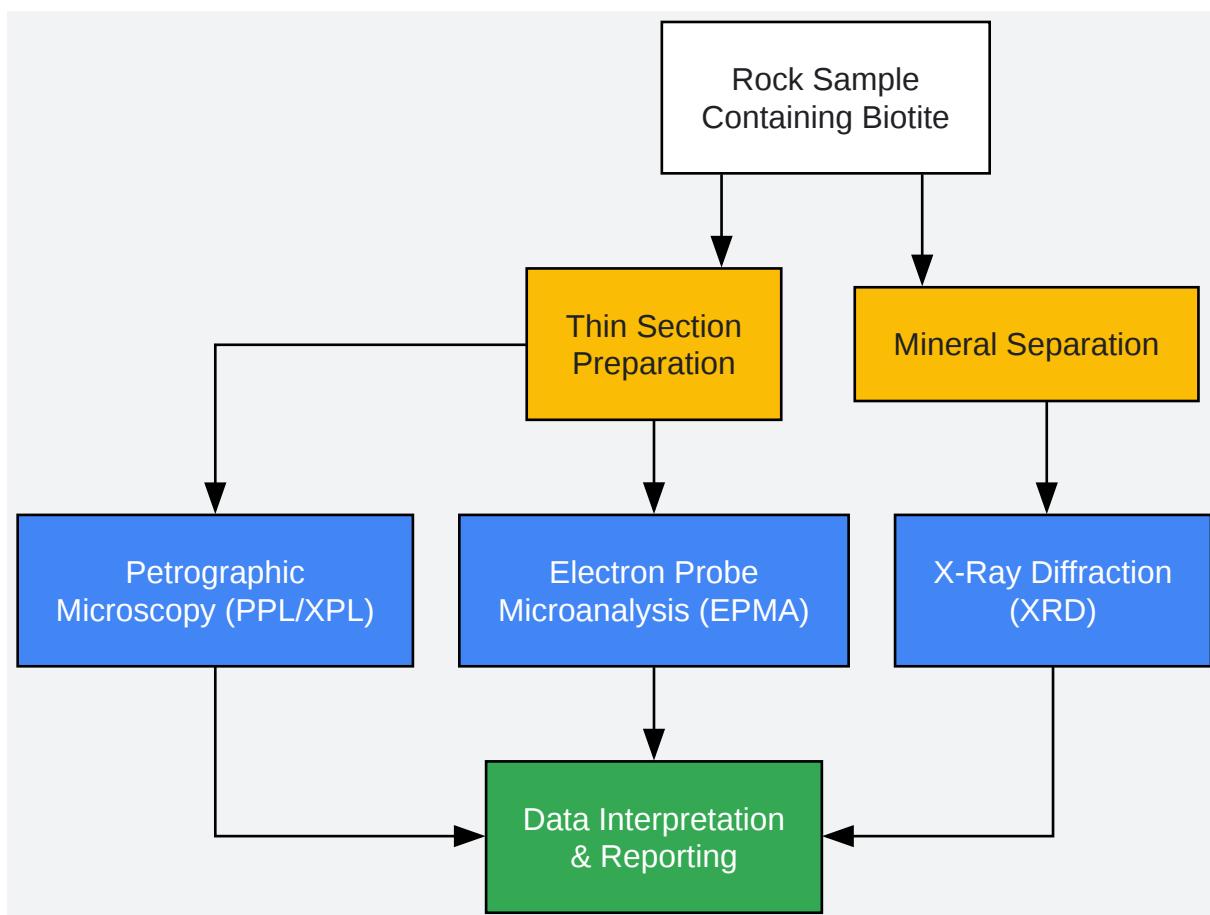
Biotite is a widespread mineral found in a variety of geological settings. It is a common constituent of many igneous and metamorphic rocks.[\[2\]](#)

- Igneous Rocks: Biotite is frequently found in felsic to intermediate intrusive igneous rocks such as granites, diorites, and pegmatites.[\[2\]](#)[\[4\]](#) In pegmatites, biotite crystals can grow to be very large.[\[4\]](#)
- Metamorphic Rocks: It is a characteristic mineral in metamorphic rocks like schists and gneisses, where it forms over a wide range of temperatures and pressures.[\[2\]](#)[\[4\]](#)
- Volcanic Rocks: While less common in volcanic rocks due to instability at low pressures, it can be found in dacites, rhyolites, and trachytes.
- Sedimentary Rocks: Due to its poor resistance to weathering, biotite is less common in sedimentary rocks, though it can be found as a detrital mineral.

Mandatory Visualizations

The following diagrams illustrate key concepts related to the biotite mineral group.





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